

4-Phenylcyclohexylamine: A Comprehensive Technical Guide for Organic Synthesis and Drug Discovery

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Compound of Interest

Compound Name: **4-Phenylcyclohexylamine**

Cat. No.: **B1212378**

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Abstract

4-Phenylcyclohexylamine is a versatile chemical intermediate of significant interest in organic synthesis, particularly within the pharmaceutical and material science sectors. Its unique structural motif, featuring a phenyl group attached to a cyclohexylamine ring, serves as a valuable scaffold for the development of novel therapeutic agents and functional materials. This technical guide provides an in-depth overview of **4-phenylcyclohexylamine**, encompassing its synthesis, physicochemical properties, and its role as a precursor in the synthesis of pharmacologically active molecules. Detailed experimental protocols, quantitative data, and visualizations of key synthetic and signaling pathways are presented to support researchers in their scientific endeavors.

Introduction

4-Phenylcyclohexylamine, a primary amine, is a key building block in the synthesis of a variety of more complex molecules.^[1] Its rigid cyclohexyl core and the presence of a phenyl ring impart specific conformational properties and the potential for aromatic interactions, making it an attractive starting material for medicinal chemists. The amino group provides a reactive handle for a wide range of chemical transformations, allowing for the introduction of diverse functionalities and the construction of extensive compound libraries. Notably,

derivatives of **4-phenylcyclohexylamine** have been investigated for their potential as antidepressants and analgesics.[\[1\]](#)

Physicochemical Properties

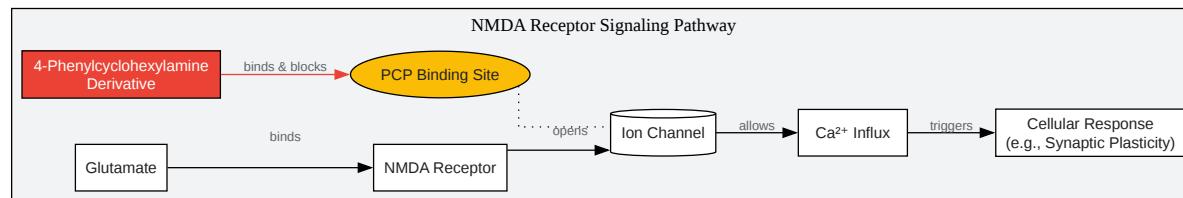
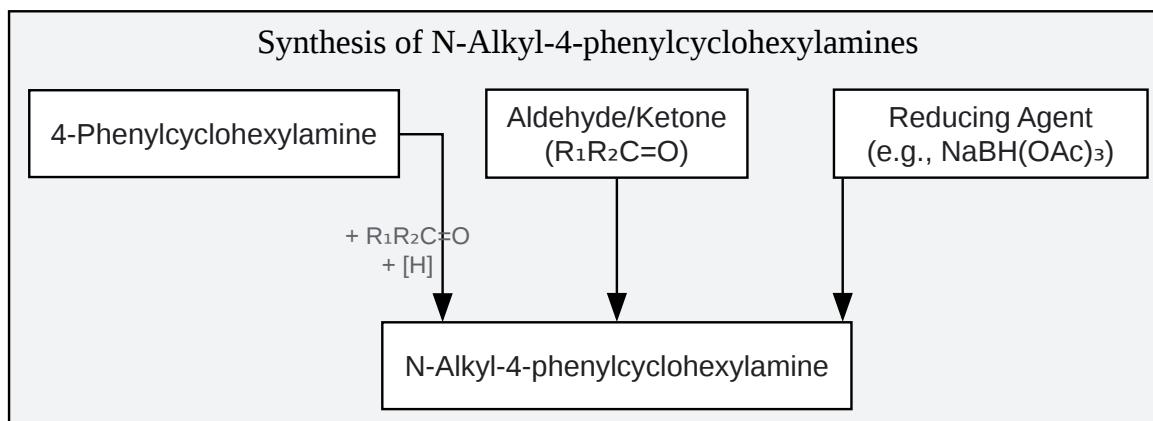
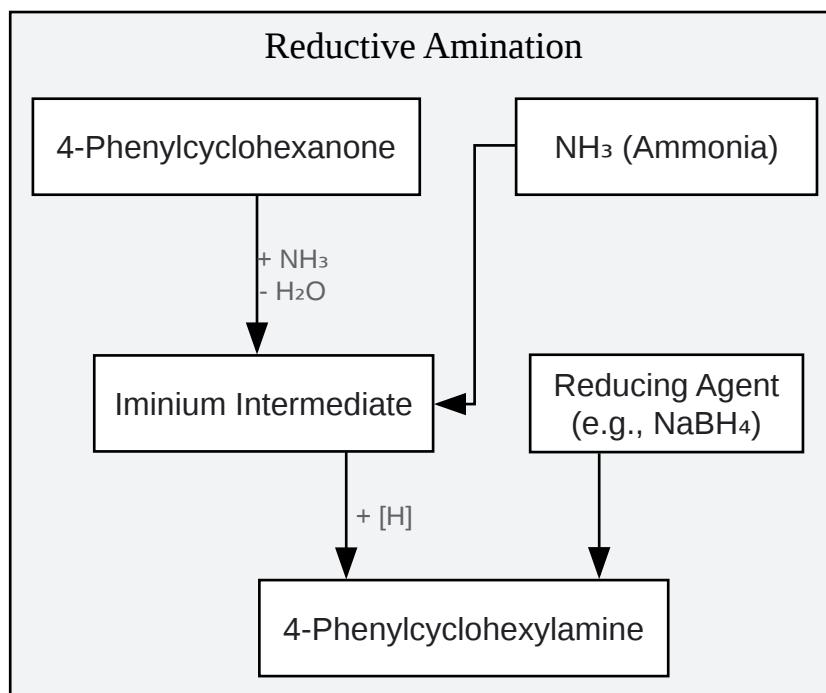
A thorough understanding of the physical and chemical properties of **4-phenylcyclohexylamine** is essential for its effective use in synthesis and for ensuring safe handling and storage.

Property	Value	Reference
CAS Number	19992-45-1	[1] [2]
Molecular Formula	C ₁₂ H ₁₇ N	[1] [2]
Molecular Weight	175.27 g/mol	[1] [2]
Appearance	Solid, beige powder	[1]
Purity	≥ 95% (NMR)	[1]
Storage Conditions	0-8°C	[1]

Synthesis of 4-Phenylcyclohexylamine

The most common and efficient method for the synthesis of **4-phenylcyclohexylamine** is the reductive amination of 4-phenylcyclohexanone. This one-pot reaction involves the formation of an imine intermediate from the ketone and an ammonia source, followed by its in-situ reduction to the desired primary amine.

General Reaction Scheme



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References

- 1. chemimpex.com [chemimpex.com]
- 2. 4-Phenylcyclohexylamine | C12H17N | CID 29897 - PubChem [pubchem.ncbi.nlm.nih.gov]
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